

Application Notes and Protocols for Vinylphosphonate-Based Hydrogels

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Compound of Interest

Compound Name: *Dimethyl vinylphosphonate*

CAS No.: 4645-32-3

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Introduction

Hydrogels are three-dimensional, hydrophilic polymer networks capable of absorbing large amounts of water or biological fluids. Their tunable physical properties and high biocompatibility make them excellent candidates for a variety of biomedical applications, including drug delivery, tissue engineering, and as smart materials.[1] While **dimethyl vinylphosphonate** (DMVP) is a monomer containing a vinylphosphonate group, the scientific literature more prominently features other vinylphosphonate derivatives in the formation of crosslinked hydrogels. This document will focus on the principles and applications of vinylphosphonate-containing hydrogels, drawing on data from closely related and well-documented systems.

Vinylphosphonate-based hydrogels offer unique properties due to the presence of the phosphonate group, including inherent flame retardancy, potential for pH-responsiveness, and good biocompatibility.[1] Crosslinking of polymers containing vinylphosphonate moieties can be achieved through various methods, leading to hydrogels with tunable mechanical strength, swelling behavior, and degradation kinetics.

Key Applications

- **Drug Delivery:** The porous structure of these hydrogels allows for the encapsulation and controlled release of therapeutic agents.[2] The release kinetics can be modulated by altering the crosslinking density and the chemical composition of the hydrogel.[3]
- **Tissue Engineering:** The biocompatibility of poly(vinylphosphonates) makes them suitable for creating scaffolds that support cell adhesion and proliferation.[4][5]
- **Smart Devices:** The potential for pH-sensitivity in hydrogels containing vinylphosphonic acid units allows for the development of "smart" materials that respond to environmental changes. [1]
- **Wastewater Treatment:** Phosphonic acid-based hydrogels have shown high efficiency in adsorbing dyes and other pollutants from wastewater.[6]

Data Presentation: Properties of Vinylphosphonate-Based Hydrogels

The properties of hydrogels are highly dependent on the specific monomers, crosslinking agents, and synthesis conditions used. The following tables summarize quantitative data from studies on hydrogels containing vinylphosphonate derivatives.

Table 1: Swelling and Mechanical Properties of Poly(vinylphosphonate)-based Hydrogels

Hydrogel Composition	Crosslinking Method	Swelling Ratio (%)	Storage Modulus (G')	Reference
Poly(diethyl vinylphosphonate-stat-diallyl vinylphosphonate)	Thiol-ene click reaction	Varies with DAIVP content	Increases with DAIVP content	[4][5]
Poly(vinylphosphonic acid) crosslinked with BMEP (5%)	Free-radical polymerization	~92% (at pH 7)	Not Reported	[6]
Poly(vinylphosphonic acid) crosslinked with BMEP (10%)	Free-radical polymerization	~96% (at pH 7)	Not Reported	[6]
Poly(vinylphosphonic acid) crosslinked with BMEP (20%)	Free-radical polymerization	~97% (at pH 7)	Not Reported	[6]
Poly(vinylphosphonic acid) crosslinked with BMEP (40%)	Free-radical polymerization	~98% (at pH 7)	Not Reported	[6]

Note: BMEP stands for bis[2-(methacryloyloxy)ethyl] phosphate. The swelling ratio for PVPA-BMEP hydrogels refers to the percentage of Methylene Blue removed from solution at a specific pH.

Table 2: Adsorption Capacity of Poly(vinylphosphonic acid)-BMEP Hydrogels for Methylene Blue

Hydrogel Composition	Adsorption Capacity (mg/g)	Contact Time (min)	Reference
Poly(acrylic acid-co-VPA) crosslinked with N-maleyl chitosan	67	100	[4]
Poly(VPA-co-triethylene glycol dimethacrylate) composite	417	360	[4]
PVPA nanogels	14	5	[6][7]
PVPA-BMEP (40%)	2841	Not specified	[6]

Note: VPA stands for vinylphosphonic acid.

Experimental Protocols

Protocol 1: Synthesis of Poly(vinylphosphonic acid)-Bis[2-(methacryloyloxy)ethyl] Phosphate (PVPA-BMEP) Hydrogels via Free-Radical Polymerization

This protocol is adapted from the synthesis of PVPA-BMEP hydrogels for dye adsorption studies.[4][7]

Materials:

- Vinylphosphonic acid (VPA)
- Bis[2-(methacryloyloxy)ethyl] phosphate (BMEP) (crosslinker)
- 2,2'-Azobis(isobutyramidine) dihydrochloride (AIBA) (initiator)
- Distilled water
- Ethanol

- Schlenk flask
- Argon gas supply
- Heating mantle or oil bath

Procedure:

- Preparation of Reaction Mixture: In a Schlenk flask, dissolve 1.0 g of VPA (9.3 mmol) and a specified amount of BMEP (e.g., 0.15 g for a 5% molar ratio with respect to VPA) in 1.15 mL of distilled water.
- Add 2.5 mg of AIBA (9.2×10^{-3} mmol) to the solution.
- Degassing: Evacuate the flask and backfill with Argon gas. Repeat this process three times to remove oxygen, which can inhibit polymerization.
- Polymerization: Place the flask in a preheated oil bath or heating mantle at 80 °C.
- Allow the reaction to proceed for three hours. The solution will become viscous as the hydrogel forms.
- Purification: After cooling to room temperature, wash the resulting hydrogel several times with ethanol to remove any unreacted monomers and initiator.
- Drying: Dry the purified hydrogel under vacuum until a constant weight is achieved.

Protocol 2: Characterization of Hydrogel Properties

A. Swelling Ratio Determination:

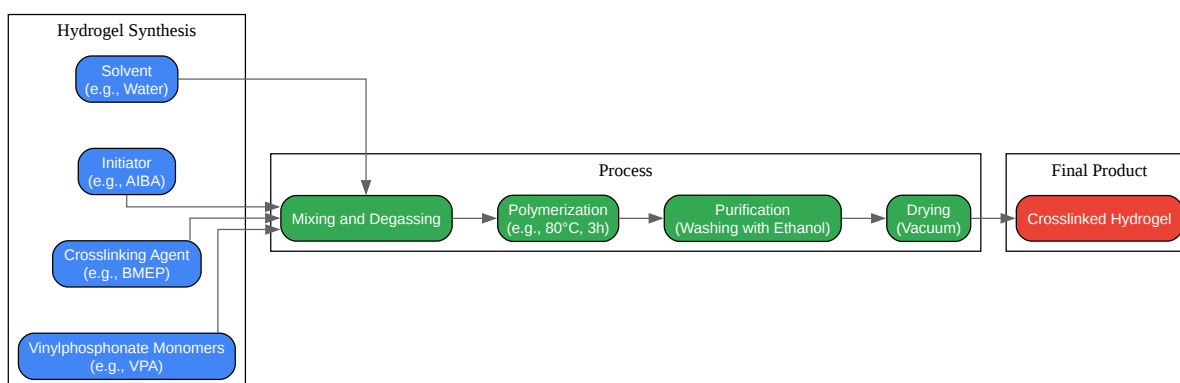
- Weigh the dry hydrogel sample (W_d).
- Immerse the sample in a solution of known pH (e.g., phosphate-buffered saline, pH 7.4) at a specific temperature (e.g., 37 °C).
- At regular intervals, remove the hydrogel, gently blot the surface with filter paper to remove excess water, and weigh the swollen hydrogel (W_s).

- Continue until the weight becomes constant (equilibrium swelling).
- Calculate the swelling ratio using the formula: $\text{Swelling Ratio (\%)} = [(W_s - W_d) / W_d] \times 100$.

B. Mechanical Testing (Oscillatory Rheology):

- Use a rheometer with a parallel plate geometry.
- Place a hydrogel sample of known dimensions on the bottom plate.
- Lower the upper plate to make contact with the hydrogel and apply a slight compression.
- Perform a frequency sweep at a constant strain within the linear viscoelastic region to determine the storage modulus (G') and loss modulus (G'').

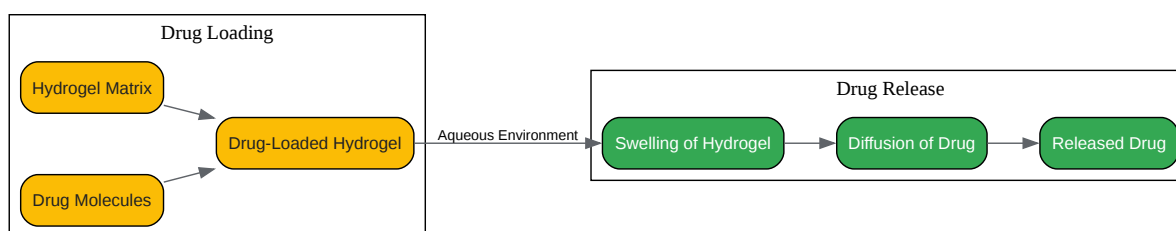
Visualizations



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Caption: Workflow for the synthesis of a crosslinked vinylphosphonate-based hydrogel.

Caption: Schematic of a crosslinked polymer network in a hydrogel.



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Caption: Mechanism of drug release from a hydrogel matrix.

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